

Cerium-139: An In-depth Technical Guide for Research Applications

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Compound of Interest

Compound Name: Cerium-139

CAS No.: 13982-30-4

Cat. No.: B14706780

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, radiological properties, and handling protocols for **Cerium-139** (^{139}Ce). The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this radioisotope in a laboratory setting.

General Information

Cerium-139 is a radioisotope of the element cerium, which is a soft, ductile, silvery-white metal that tarnishes in air.[1] As a member of the lanthanide series, it exhibits characteristic chemical properties, including a stable +3 oxidation state.[1] ^{139}Ce is an artificially produced radionuclide, first identified in 1948, and is primarily used for academic research, as a reference source for calibration, and in medical imaging applications.[2]

Physical and Radiological Data

A summary of the key physical and radiological properties of **Cerium-139** is presented in the tables below. This data is essential for shielding calculations, dose assessments, and

experimental design.

Table 1: General and Nuclear Properties of **Cerium-139**

Property	Value	Reference
Chemical Symbol	^{139}Ce	[2]
Atomic Number (Z)	58	[2]
Mass Number (A)	139	[2]
Atomic Mass	138.9066470 u	[2]
Half-life ($T_{1/2}$)	137.642 days	[2]
Decay Mode	Electron Capture (100%)	[3]
Daughter Nuclide	Lanthanum-139 (^{139}La) (Stable)	[4]
Specific Activity	≥ 25 mBq/mg	[3]

Table 2: Radioactive Emissions of **Cerium-139**

Radiation Type	Energy (keV)	Quantum Yield (%)	Reference
Gamma	165.8575	80.0	[3]
X-ray (KX)	34.138	77.53	[3]

Hazard Identification and Safety Precautions

The hazards associated with **Cerium-139** are both radiological and chemical. The primary hazard is exposure to gamma and X-ray radiation. In addition, the chemical properties of cerium metal present fire and reactivity hazards.

Radiological Hazards

Cerium-139 emits penetrating gamma radiation, which necessitates appropriate shielding to minimize external exposure. The principles of Time, Distance, and Shielding are paramount for

radiation protection. Internal exposure can occur through inhalation, ingestion, or absorption through the skin, making containment and proper handling techniques crucial.

Chemical Hazards

Stable cerium is a flammable solid and can ignite spontaneously in air, especially as a powder. [5] It reacts with water and acids to produce flammable hydrogen gas.[5] While the quantities of **Cerium-139** used in research are typically small, these chemical properties must be considered.

Table 3: Hazard Statements for Cerium

Hazard Statement	Description	Reference
H228	Flammable solid	[5]
H261	In contact with water releases flammable gases	[6]

Safety Precautions

A multi-faceted approach to safety is required when handling **Cerium-139**, incorporating both radiological and chemical safety protocols.

Personal Protective Equipment (PPE):

- Lab coat
- Safety glasses with side shields
- Disposable gloves (double-gloving is recommended)
- Dosimetry badges to monitor radiation exposure

Engineering Controls:

- Work in a designated and properly shielded fume hood or glove box.
- Use remote handling tools to increase distance from the source.

- Ensure adequate ventilation.

General Laboratory Practices:

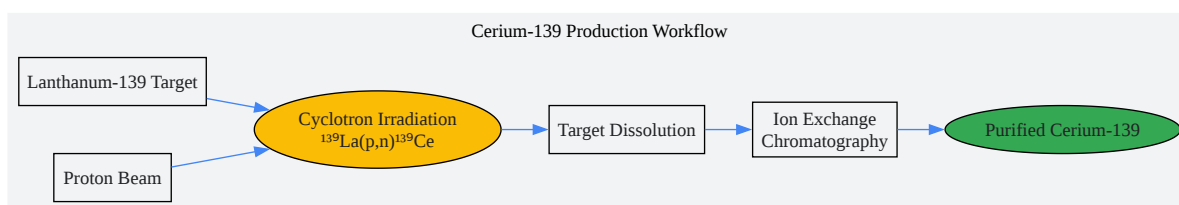
- No eating, drinking, or smoking in the laboratory.
- Wash hands thoroughly after handling radioactive materials.
- Clearly label all containers with the radionuclide, activity, and date.
- Conduct regular contamination surveys of the work area.

Experimental Protocols

Cerium-139 is utilized in various research applications, primarily as a gamma-ray source for imaging and as a tracer in biological studies. The following sections outline generalized protocols for these applications.

Production of Cerium-139

Cerium-139 is typically produced in a cyclotron by bombarding a Lanthanum-139 target with protons via the $^{139}\text{La}(p,n)^{139}\text{Ce}$ nuclear reaction.[7] Following irradiation, the **Cerium-139** is chemically separated and purified, often using ion exchange chromatography.[8]



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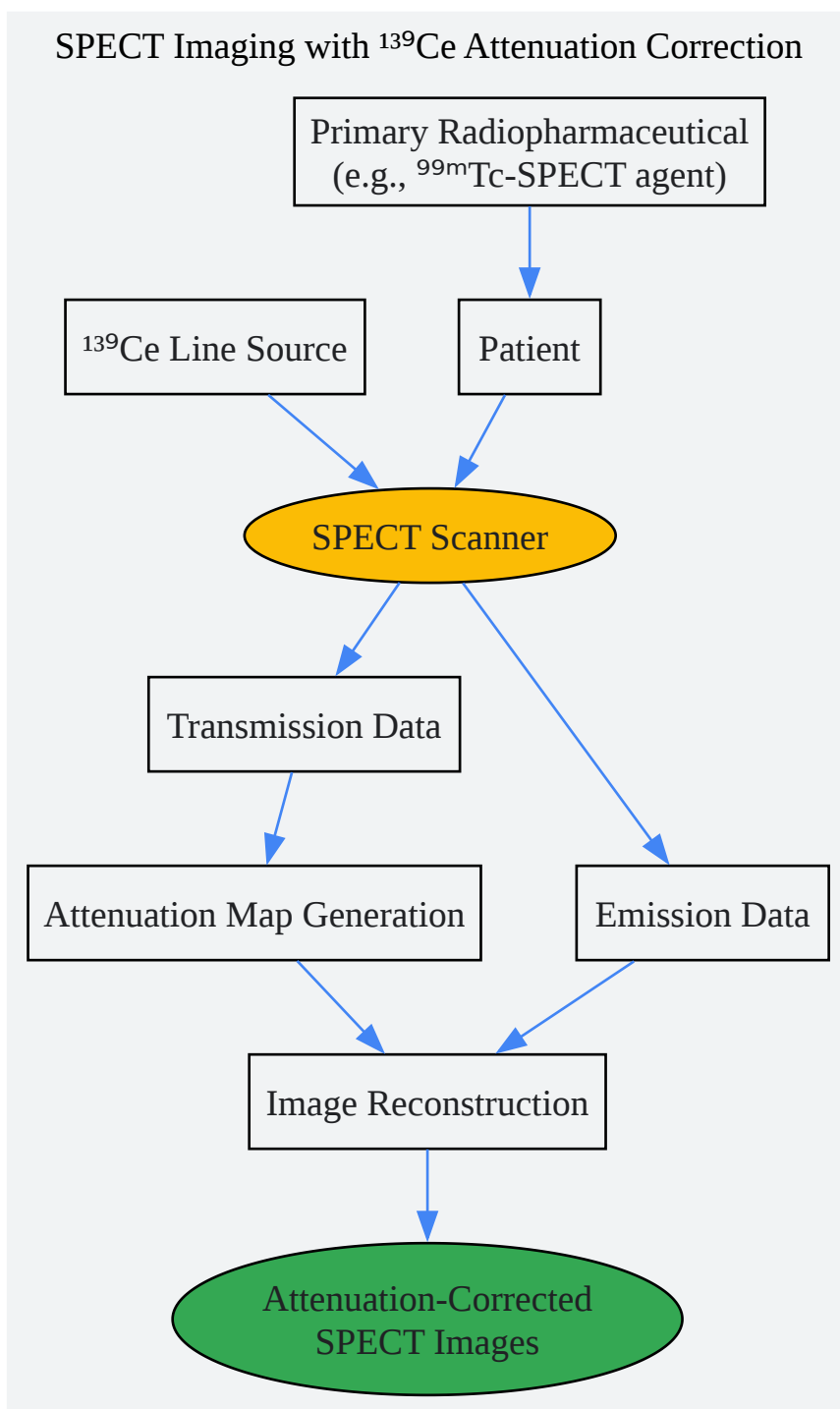
Cerium-139 Production Workflow

Cerium-139 as a Transmission Source in SPECT Imaging

Cerium-139 can be used as a scanning line source for attenuation correction in Single Photon Emission Computed Tomography (SPECT).[9] This allows for more accurate quantification of the distribution of a primary imaging radiopharmaceutical.

Methodology:

- **Source Preparation:** A calibrated **Cerium-139** line source is prepared and placed in the SPECT scanner's transmission source holder.
- **Phantom/Patient Positioning:** The phantom or patient is positioned on the imaging bed.
- **Simultaneous Acquisition:** Transmission data from the **Cerium-139** source and emission data from the primary radiopharmaceutical (e.g., Technetium-99m) are acquired simultaneously.
- **Image Reconstruction:** The transmission data is used to generate an attenuation map. This map is then applied during the reconstruction of the emission data to correct for photon attenuation.
- **Data Analysis:** The attenuation-corrected SPECT images are analyzed to provide a more accurate quantitative assessment of radiotracer uptake.



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SPECT Attenuation Correction Workflow

Cerium-139 as a Biological Tracer

Cerium-139 can be used as a tracer to study the biodistribution and pharmacokinetics of cerium-containing compounds or nanoparticles.

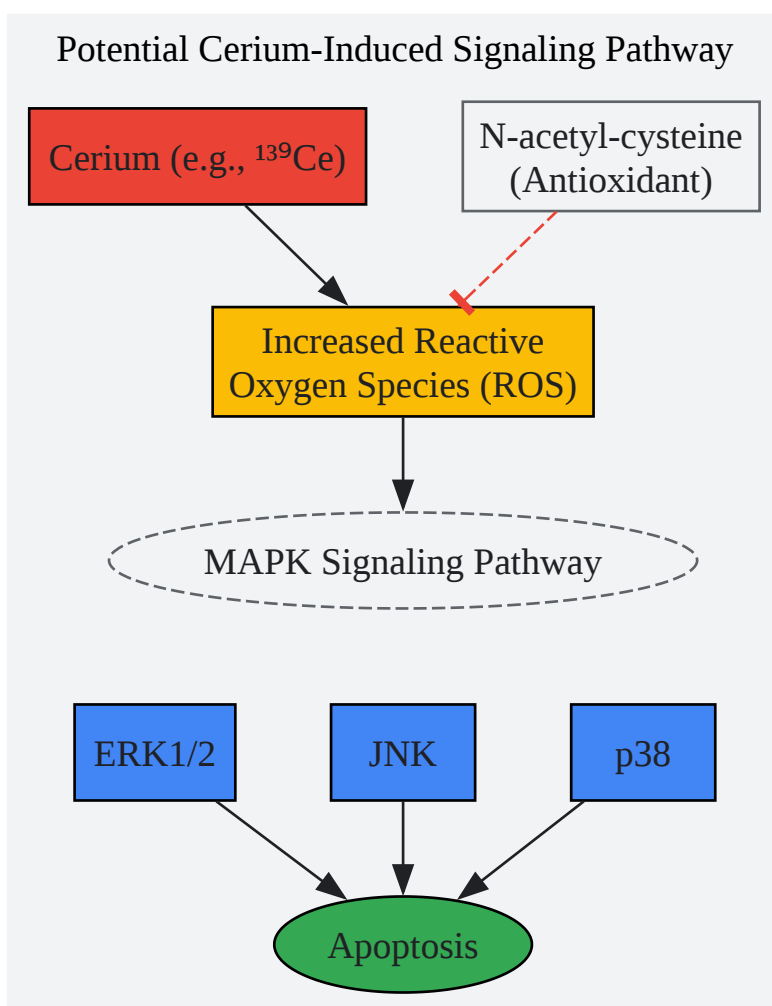
Methodology:

- **Radiolabeling:** The compound of interest is labeled with **Cerium-139**. This may involve direct incorporation of the radioisotope or chelation.
- **Quality Control:** The radiolabeled compound is tested for radiochemical purity using techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Animal Administration:** The radiolabeled compound is administered to the animal model, typically via intravenous injection.
- **Biodistribution Study:** At various time points post-injection, animals are euthanized, and tissues of interest are harvested, weighed, and counted in a gamma counter to determine the amount of radioactivity.
- **Data Analysis:** The data is expressed as the percentage of the injected dose per gram of tissue (%ID/g) to determine the biodistribution profile of the compound.

Biological Effects and Signaling Pathways

While specific studies on the signaling pathways affected by the **Cerium-139** isotope are limited, research on cerium oxide nanoparticles provides insights into the potential biological effects of cerium. Exposure to cerium compounds has been shown to induce oxidative stress and activate cellular signaling pathways, including the Mitogen-Activated Protein Kinase (MAPK) pathway.[\[10\]](#)

Cerium can lead to an increase in reactive oxygen species (ROS), which in turn can activate the MAPK signaling cascade (ERK1/2, JNK, and p38).[\[10\]](#) This activation can lead to a variety of cellular responses, including apoptosis (programmed cell death).[\[10\]](#) Pre-treatment with antioxidants like N-acetyl-cysteine (NAC) has been shown to mitigate these effects.[\[10\]](#)



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Cerium-Induced MAPK Signaling Pathway

Emergency Procedures

In the event of a spill or personal contamination, immediate action is necessary to minimize exposure and prevent the spread of contamination.

Minor Spills:

- Notify all personnel in the area.
- Contain the spill with absorbent paper.

- Wear appropriate PPE.
- Clean the area from the outer edge of the spill towards the center.
- Place all contaminated materials in a designated radioactive waste container.
- Survey the area and personnel for contamination.

Major Spills or Personal Contamination:

- Attend to any injured or contaminated individuals first.
- Evacuate the immediate area.
- Notify the institution's Radiation Safety Officer (RSO) immediately.
- Follow the instructions of the RSO and emergency personnel.

Waste Disposal

All waste contaminated with **Cerium-139** must be disposed of as radioactive waste in accordance with institutional and regulatory guidelines. Waste should be segregated by its physical form (solid, liquid) and half-life. Given **Cerium-139**'s half-life of 137.6 days, it is classified as a long-lived isotope and requires specific disposal procedures. Dry solid waste should be placed in clearly labeled, durable containers. Liquid waste should be stored in sealed, non-reactive containers.

This guide is intended as a starting point for the safe handling and use of **Cerium-139**. Researchers must always consult their institution's specific safety protocols and the relevant regulatory guidelines before beginning any work with radioactive materials.

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